

# Application Note: Measuring TEAD-Ligand Affinity using Surface Plasmon Resonance (SPR)

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## Compound of Interest

Compound Name: *TEAD ligand 1*

Cat. No.: *B12361790*

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## Introduction

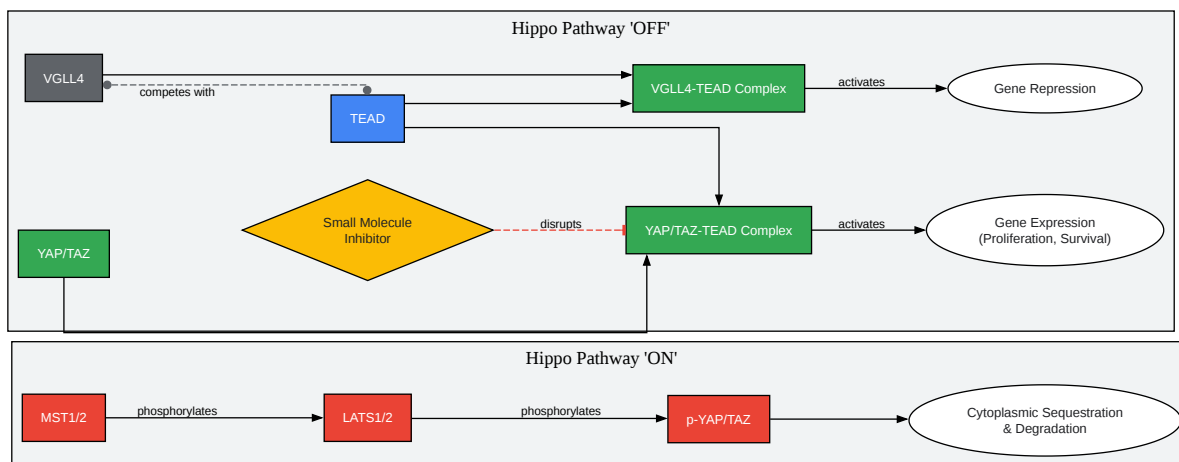
The Transcriptional Enhanced Associate Domain (TEAD) family of transcription factors (TEAD1-4) are key regulators of cell proliferation, differentiation, and tissue homeostasis.<sup>[1][2]</sup> They are the primary downstream effectors of the Hippo signaling pathway, mediating the transcriptional output of its co-activators, Yes-associated protein (YAP) and Transcriptional co-activator with PDZ-binding motif (TAZ).<sup>[2][3]</sup> Dysregulation of the Hippo pathway and subsequent over-activation of TEAD-mediated transcription is a common feature in various cancers, making the TEAD-YAP/TAZ interaction a compelling target for therapeutic intervention.<sup>[4][5][6]</sup>

Inhibiting the protein-protein interaction (PPI) between TEAD and its co-activators is a promising strategy for cancer drug development.<sup>[3][4]</sup> Surface Plasmon Resonance (SPR) is a powerful, label-free optical technique for the real-time quantitative analysis of biomolecular interactions.<sup>[7][8][9]</sup> It allows for the precise determination of binding kinetics (association and dissociation rates) and affinity (equilibrium dissociation constant), which are critical parameters

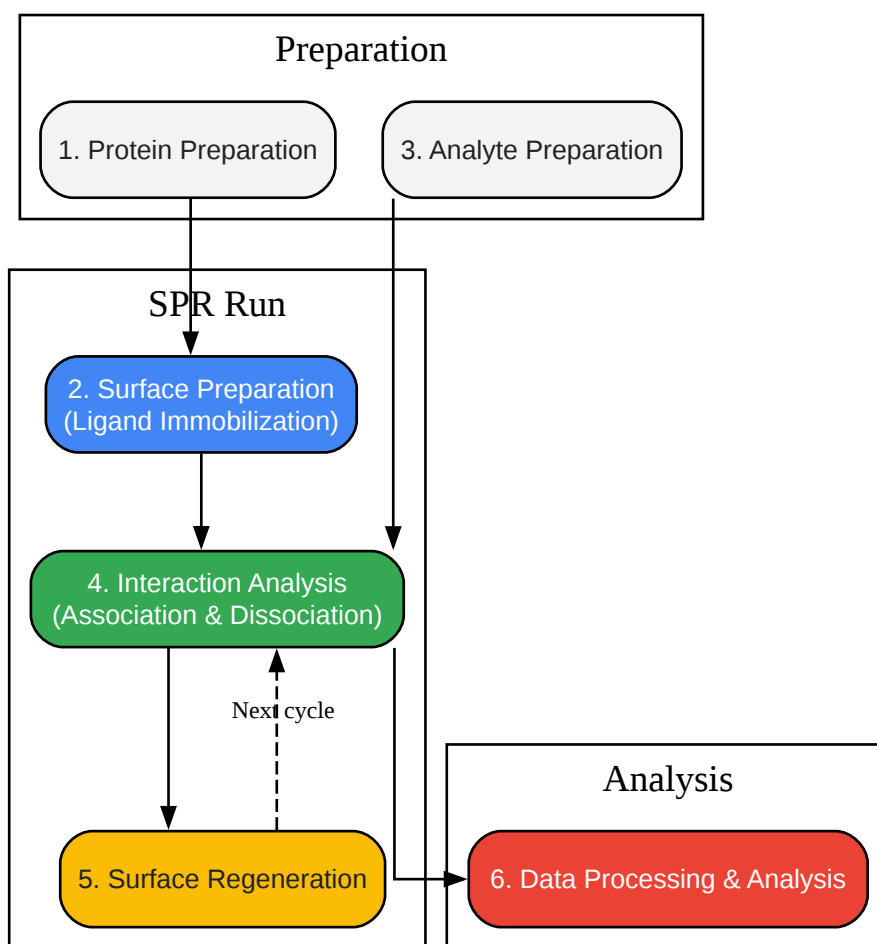
in drug discovery and lead optimization.[9][10] This application note provides a detailed protocol for utilizing SPR to measure the binding affinity of small molecule inhibitors to TEAD proteins.

## Signaling Pathway

The Hippo signaling pathway is a key regulator of organ size and cell fate. When the pathway is "on," a kinase cascade involving MST1/2 and LATS1/2 leads to the phosphorylation of YAP and TAZ.[2][5] Phosphorylated YAP/TAZ is retained in the cytoplasm and targeted for degradation. When the pathway is "off," unphosphorylated YAP/TAZ translocates to the nucleus and binds to TEAD transcription factors, driving the expression of genes that promote cell proliferation and inhibit apoptosis.[5][6] Small molecule inhibitors can disrupt the YAP/TAZ-TEAD complex, thereby suppressing this oncogenic signaling. Additionally, TEAD activity is regulated by other cofactors, such as the transcriptional co-repressor VGLL4, which competes with YAP/TAZ for TEAD binding.[11][12]



Hippo-YAP/TAZ-TEAD Signaling Pathway



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## References

- [1. Regulation of the Hippo pathway transcription factor TEAD - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. journals.biologists.com \[journals.biologists.com\]](#)
- [3. TEAD \(transcriptional enhanced associate domain\) transcription factors | Other protein targets | IUPHAR/BPS Guide to PHARMACOLOGY \[guidetopharmacology.org\]](#)

- [4. Hot Spot Analysis of YAP-TEAD Protein-Protein Interaction Using the Fragment Molecular Orbital Method and Its Application for Inhibitor Discovery - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. m.youtube.com \[m.youtube.com\]](#)
- [6. Discovery and optimization of novel, Pan-Tead aryl sulfonamide inhibitors of the Yap/TAZ-TEAD transcriptional complex for the treatment of Hippo-driven cancers - American Chemical Society \[acs.digitellinc.com\]](#)
- [7. Surface Plasmon Resonance \(SPR\) Analysis of Binding Interactions of Proteins in Inner-Ear Sensory Epithelia - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. m.youtube.com \[m.youtube.com\]](#)
- [9. portlandpress.com \[portlandpress.com\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
- [11. pnas.org \[pnas.org\]](#)
- [12. biorxiv.org \[biorxiv.org\]](#)
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